

Application Note: Preparation and Use of Ferrous Lactate Stock Solutions

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Compound of Interest

Compound Name: *Ferrous lactate*

Cat. No.: *B1158659*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Ferrous lactate (Iron (II) lactate) is the iron(II) salt of lactic acid, commonly available as a dihydrate or trihydrate.[1][2] It serves as a soluble and bioavailable source of ferrous iron (Fe^{2+}), which is more readily absorbed by cells compared to its ferric (Fe^{3+}) counterpart.[3][4] In research, **ferrous lactate** is a critical reagent for studying iron metabolism, cellular respiration, and iron-deficiency models.[5] Notably, it is widely used to induce ferroptosis, an iron-dependent form of regulated cell death characterized by the accumulation of lipid reactive oxygen species (ROS).[6][7] The ability to reliably prepare stable **ferrous lactate** solutions is crucial for obtaining reproducible experimental results.

This document provides a detailed protocol for the preparation of **ferrous lactate** stock solutions and their application in cell culture for inducing ferroptosis.

Properties of Ferrous Lactate

Ferrous lactate is a greenish-white crystalline powder.[8][9] It is soluble in water but practically insoluble in ethanol.[2][10] Aqueous solutions are susceptible to oxidation, where the ferrous iron (Fe^{2+}) is converted to ferric iron (Fe^{3+}), often indicated by a color change to a yellow-brown hue.[8] This process can be accelerated by exposure to light, heat, and air.[8][11] Therefore, proper handling and storage are essential to maintain the integrity of the compound.

Table 1: Physicochemical Properties of **Ferrous Lactate**

Property	Value	References
Chemical Formula	$C_6H_{10}FeO_6 \cdot xH_2O$ (x=2 or 3)	[1]
Molecular Weight	233.99 g/mol (anhydrous basis)	[10]
Appearance	Greenish-white crystals or light green powder	[1] [9] [10]
Solubility	Soluble in water; practically insoluble in ethanol	[1] [2] [10]
pH	4.0 - 6.0 (for a 1-2% solution)	[1] [10]

| Stability | Sensitive to light, air, and moisture; oxidizes over time. |[\[2\]](#)[\[8\]](#)[\[11\]](#)[\[12\]](#) |

Protocol for Preparing a 100 mM Ferrous Lactate Stock Solution

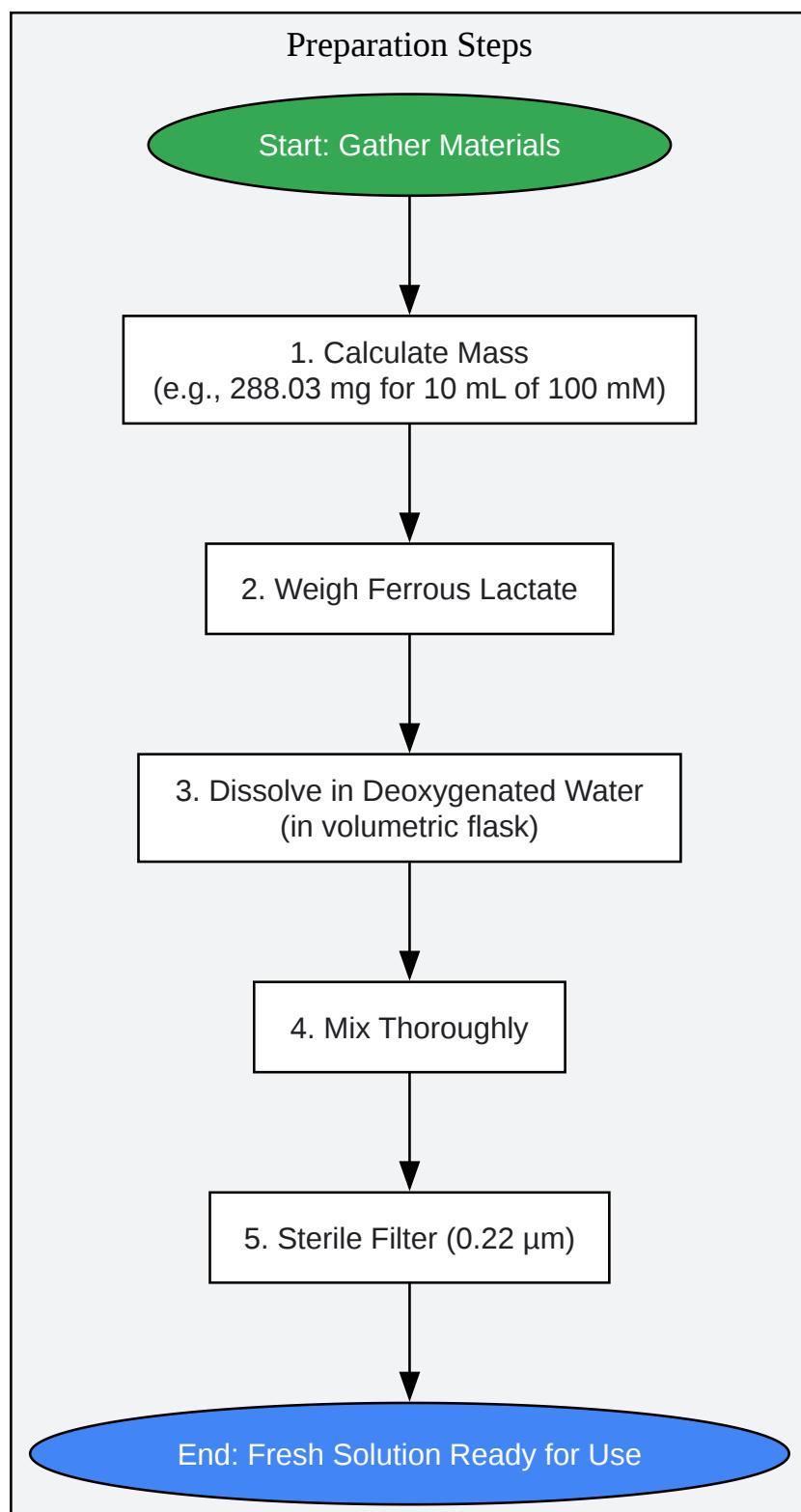
This protocol describes the preparation of a 100 mM stock solution suitable for cell culture and other research applications. Due to the oxidative instability of **ferrous lactate** in solution, it is highly recommended to prepare the solution fresh for each experiment.

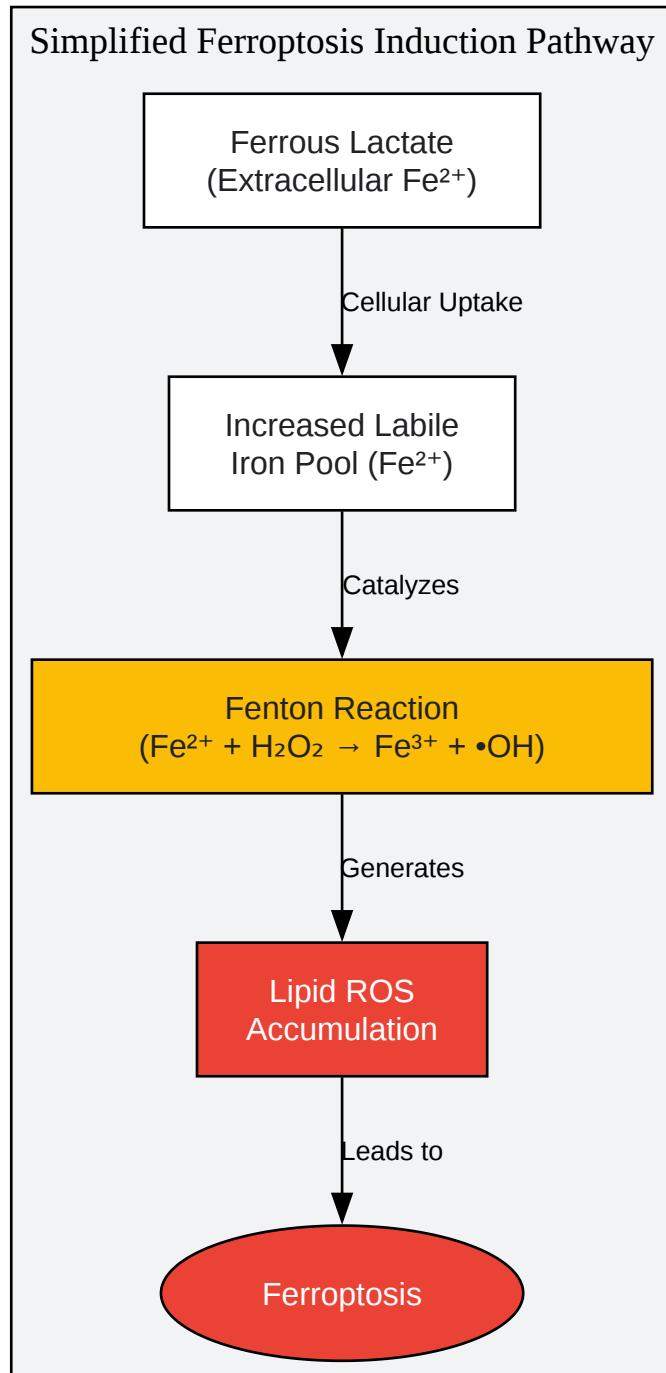
3.1 Materials and Equipment

- **Ferrous Lactate** (trihydrate, M.W. = 288.03 g/mol)
- High-purity, deoxygenated water (e.g., autoclaved and cooled, or sparged with nitrogen gas)
- Analytical balance
- Spatula
- Weighing paper

- Volumetric flask (e.g., 10 mL)
- Magnetic stirrer and stir bar
- Sterile syringe filters (0.22 μ m pore size)
- Sterile conical tubes or vials for storage

3.2 Preparation Workflow





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References

- 1. fao.org [fao.org]
- 2. Ferrous lactate | 5905-52-2 [chemicalbook.com]
- 3. What is the mechanism of Ferrous lactate trihydrate? [synapse.patsnap.com]
- 4. Lactate Production can Function to Increase Human Epithelial Cell Iron Concentration - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Ferric and Ferrous Iron in Cell Culture [sigmaaldrich.com]
- 6. Induction of ferroptosis using functionalized iron-based nanoparticles for anti-cancer therapy - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Induction of ferroptosis by natural products in non-small cell lung cancer: a comprehensive systematic review - PMC [pmc.ncbi.nlm.nih.gov]
- 8. chembk.com [chembk.com]
- 9. Ferrous Lactate or Iron Lactate Manufacturers [lacticacid.net]
- 10. Ferrous Lactate | C6H10FeO6 | CID 22197 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. Ferrous Lactate Supplier - Naturallifeworth [naturallifeworth.com]
- 12. FERROUS LACTATE - Ataman Kimya [atamanchemicals.com]
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